

# 5-Methoxyindan-1-one CAS number 5111-70-6

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## Compound of Interest

Compound Name: 5-Methoxyindan-1-one

Cat. No.: B147253

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## 5-Methoxyindan-1-one: A Technical Guide

CAS Number: 5111-70-6

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Methoxyindan-1-one**, a heterocyclic compound with potential applications in organic synthesis and medicinal chemistry. This document collates available data on its chemical and physical properties, spectral characteristics, a representative synthetic protocol, and a discussion of the biological activities of the broader class of substituted indanones.

## Chemical and Physical Properties

**5-Methoxyindan-1-one** is a solid crystalline powder, with its appearance described as ranging from white to light yellow or brown. It is soluble in methanol.

Table 1: General and Chemical Properties

Property	Value	Source(s)
IUPAC Name	5-methoxy-2,3-dihydro-1H-inden-1-one	<a href="#">[1]</a>
Synonyms	5-Methoxyindanone, 2,3-Dihydro-5-methoxy-1H-inden-1-one	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	162.19 g/mol	<a href="#">[1]</a>
CAS Number	5111-70-6	<a href="#">[1]</a>
InChI	InChI=1S/C10H10O2/c1-12-8-3-4-9-7(6-8)2-5-10(9)11/h3-4,6H,2,5H2,1H3	<a href="#">[1]</a>
InChIKey	QOPRWBRNMPANKNUHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	COC1=CC2=C(C=C1)C(=O)CC2	<a href="#">[1]</a>

Table 2: Physical Properties

Property	Value	Source(s)
Physical State	Powder Solid	<a href="#">[2]</a>
Appearance	Brown	<a href="#">[2]</a>
Melting Point	107 - 111 °C	<a href="#">[2]</a>
Boiling Point	150 °C / 2 mmHg	<a href="#">[2]</a>
Odor	Odorless	<a href="#">[2]</a>
Solubility	Soluble in Methanol	<a href="#">[2]</a>

## Spectral Data

A summary of the available spectral data for **5-Methoxyindan-1-one** is presented below. This data is crucial for the identification and characterization of the compound.

Table 3: Spectral Data Summary

Technique	Data Highlights	Source(s)
<sup>1</sup> H NMR	Spectra available.	[3]
<sup>13</sup> C NMR	Spectra available.	[3]
Mass Spectrometry (MS)	Spectra available.	[3]
Infrared (IR) Spectroscopy	Spectra available.	[3]
UV-Vis Spectroscopy	Spectra available.	[3]

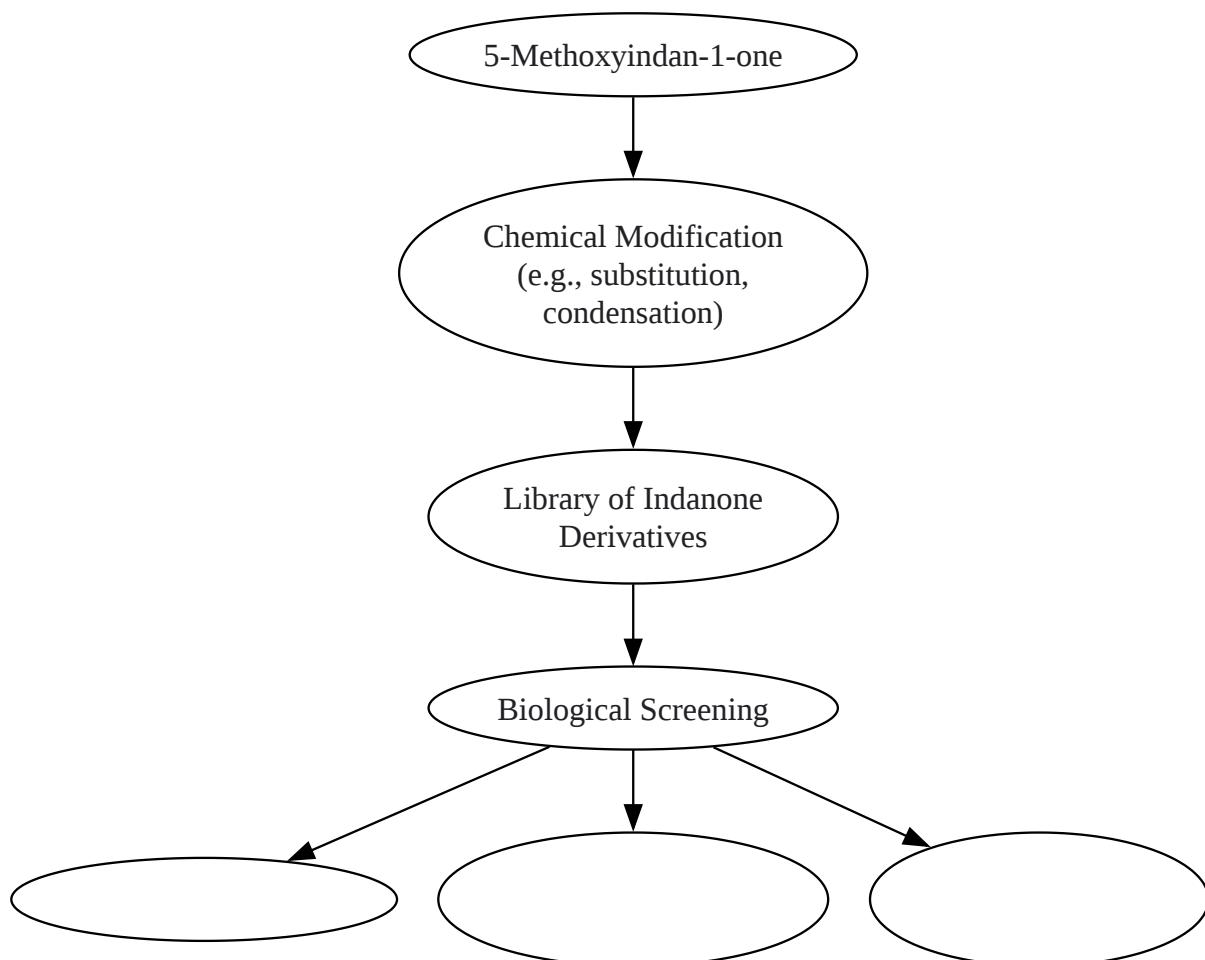
## Synthesis of 5-Methoxyindan-1-one

The most common and direct route for the synthesis of **5-Methoxyindan-1-one** is the intramolecular Friedel-Crafts cyclization of 3-(4-methoxyphenyl)propanoic acid. This reaction is typically promoted by a strong acid catalyst such as polyphosphoric acid (PPA) or Eaton's reagent (a solution of phosphorus pentoxide in methanesulfonic acid).[4][5][6]

## Representative Experimental Protocol

The following protocol is a representative procedure for the synthesis of **5-Methoxyindan-1-one** based on established methods for intramolecular Friedel-Crafts cyclization of related compounds.[5][6]

Reaction:



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## References

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